

# Cog 133 Trifluoroacetate: A Technical Guide for Neurorestorative Research

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## Abstract

Cog 133, the trifluoroacetate salt of an acetylated 17-amino acid peptide fragment of human apolipoprotein E (ApoE), represents a promising therapeutic candidate for neurodegenerative diseases and brain injury. This document provides a comprehensive technical overview of **Cog 133 trifluoroacetate**, detailing its structure, chemical properties, and mechanism of action. It includes a compilation of quantitative data, detailed experimental protocols for its evaluation, and visualizations of its signaling pathways and experimental workflows to support researchers in the field of neurorestorative drug development.

## Introduction

Cog 133 is a synthetic peptide that mimics the receptor-binding region of human ApoE.<sup>[1][2]</sup> It has garnered significant interest for its demonstrated neuroprotective and anti-inflammatory properties. By interacting with the low-density lipoprotein receptor-related protein 1 (LRP1), Cog 133 modulates critical signaling pathways implicated in neuronal survival, synaptic plasticity, and inflammation. This guide serves as a technical resource for researchers, providing essential information to facilitate further investigation into the therapeutic potential of Cog 133.

## Structure and Chemical Properties

Cog 133 is the trifluoroacetate salt of the N-acetylated peptide with the amino acid sequence Ac-Leu-Arg-Val-Arg-Leu-Ala-Ser-His-Leu-Arg-Lys-Leu-Arg-Lys-Arg-Leu-Leu-NH<sub>2</sub>, corresponding to residues 133-149 of human ApoE.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Cog 133 trifluoroacetate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C97H181N37O19 · xC2HF3O2	N/A
Molecular Weight	2169.71 g/mol (free base)	N/A
Appearance	White lyophilized powder	N/A
Solubility	>1 mg/mL in water	N/A
Storage Temperature	-20°C	N/A
Purity	≥95% (HPLC)	N/A

## Mechanism of Action

Cog 133 exerts its neuroprotective and anti-inflammatory effects primarily through its interaction with the Low-Density Lipoprotein Receptor-Related Protein 1 (LRP1). This interaction initiates a cascade of downstream signaling events that collectively contribute to its therapeutic potential.

## LRP1 Binding and NMDA Receptor Inhibition

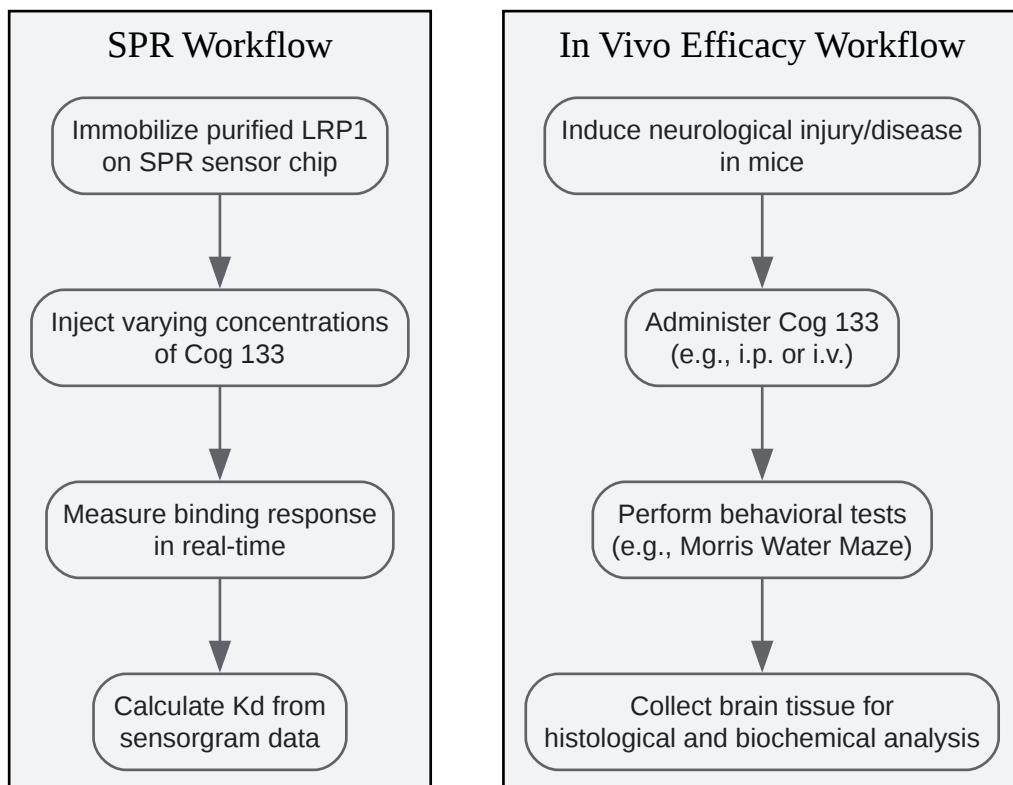
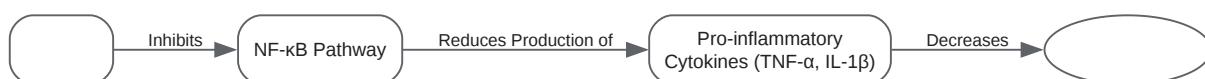
Cog 133 binds to LRP1, which in turn leads to the inhibition of the N-methyl-D-aspartate (NMDA) receptor. This modulation of NMDA receptor activity is a key mechanism underlying its neuroprotective effects, as excessive NMDA receptor activation is a known contributor to excitotoxicity and neuronal cell death in various neurological conditions.



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## Anti-Inflammatory Effects

Cog 133 has been shown to possess potent anti-inflammatory properties. It reduces the production of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) and Interleukin-1 beta (IL-1 $\beta$ ). This is achieved, at least in part, through the inhibition of the NF- $\kappa$ B signaling pathway, a central regulator of inflammation.

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